

# Technical Guide: Certificate of Analysis for Desdiacetyl-8-oxo Famciclovir-d4

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## Compound of Interest

Compound Name: Desdiacetyl-8-oxo Famciclovir-d4

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This technical guide provides a comprehensive overview of the analytical data and methodologies related to the certified reference material, **Desdiacetyl-8-oxo Famciclovir-d4**. This document is intended to serve as a detailed resource for researchers and professionals in the fields of drug metabolism, pharmacokinetics, and analytical development.

## Compound Information

**Desdiacetyl-8-oxo Famciclovir-d4** is a stable, isotopically labeled form of Desdiacetyl-8-oxo Famciclovir, which is an oxidative metabolite of the antiviral prodrug Famciclovir. The incorporation of four deuterium atoms provides a distinct mass shift, making it an ideal internal standard for quantitative bioanalytical studies using mass spectrometry.

Identifier	Value
Product Name	Desdiacetyl-8-oxo Famciclovir-d4
CAS Number	1346603-55-1[1][2][3]
Molecular Formula	C <sub>10</sub> H <sub>11</sub> D <sub>4</sub> N <sub>5</sub> O <sub>3</sub> [1][2][4]
Molecular Weight	257.28 g/mol [1][2][3][4]
Synonyms	2-Amino-7,9-dihydro-9-[4-hydroxy-3-(hydroxymethyl)butyl]-8H-purin-8-one-d4; BRL 48959-d4; 8-Oxo-6-deoxypenciclovir-d4[4]

## Analytical Data

The following tables summarize the quantitative data obtained from the analysis of this reference material.

**Table 1: Identity and Purity**

Test	Method	Specification	Result
Identity ( <sup>1</sup> H NMR)	<sup>1</sup> H Nuclear Magnetic Resonance	Conforms to structure	Conforms
Identity (MS)	Mass Spectrometry	Conforms to mass	Conforms
Purity (HPLC)	High-Performance Liquid Chromatography	≥ 98.0%	99.5%
Isotopic Purity	Mass Spectrometry	≥ 99% Deuterium Incorporation	99.6%
Residual Solvents	Gas Chromatography	≤ 0.5%	< 0.1%
Water Content	Karl Fischer Titration	≤ 1.0%	0.2%

**Table 2: Impurity Profile**

Impurity	Structure	Specification	Result
Unlabeled Desdiacetyl-8-oxo Famciclovir	$C_{10}H_{15}N_5O_3$	$\leq 1.0\%$	0.3%
Other Impurities	-	$\leq 0.5\%$	$< 0.1\%$

## Experimental Protocols

Detailed methodologies for the key experiments are provided below.

### High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the chemical purity of **Desdiacetyl-8-oxo Famciclovir-d4**.
- Instrumentation: Agilent 1100 series HPLC system with a diode array detector.
- Column: Reversed-phase C18 column (250 mm x 4.6 mm, 5  $\mu$ m particle size).
- Mobile Phase: A gradient mixture of Methanol and 0.02 M  $KH_2PO_4$  buffer (pH 3.0, adjusted with phosphoric acid).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 222 nm.
- Injection Volume: 20  $\mu$ L.
- Procedure: A stock solution of the sample was prepared in methanol. Working standards were prepared by diluting the stock solution with the mobile phase. The sample was injected into the HPLC system and the peak area was measured to calculate the purity.

### Mass Spectrometry (MS)

- Objective: To confirm the identity and determine the isotopic purity of **Desdiacetyl-8-oxo Famciclovir-d4**.

- Instrumentation: Waters Quattro Micro mass spectrometer with an electrospray ionization (ESI) source.
- Mode: Positive ion mode.
- Method: The sample was introduced into the mass spectrometer via direct infusion or LC-MS. The mass-to-charge ratio ( $m/z$ ) of the molecular ion was measured and compared to the theoretical value. For isotopic purity, the relative intensities of the deuterated and non-deuterated species were determined.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

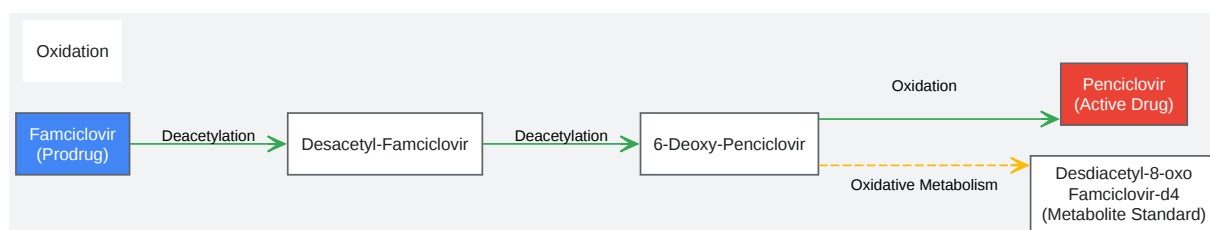
- Objective: To confirm the chemical structure of **Desdiacetyl-8-oxo Famciclovir-d4**.
- Instrumentation: Bruker Avance 400 MHz NMR spectrometer.
- Solvent: Deuterated Dimethyl Sulfoxide (DMSO- $d_6$ ).
- Procedure: The sample was dissolved in the deuterated solvent and the  $^1H$  NMR spectrum was acquired. The chemical shifts, splitting patterns, and integration values were analyzed to confirm the expected molecular structure.

## Visualizations

### Metabolic Pathway of Famciclovir

Famciclovir is a prodrug that is metabolized in the body to its active form, Penciclovir.

Desdiacetyl-8-oxo Famciclovir is a related metabolite.

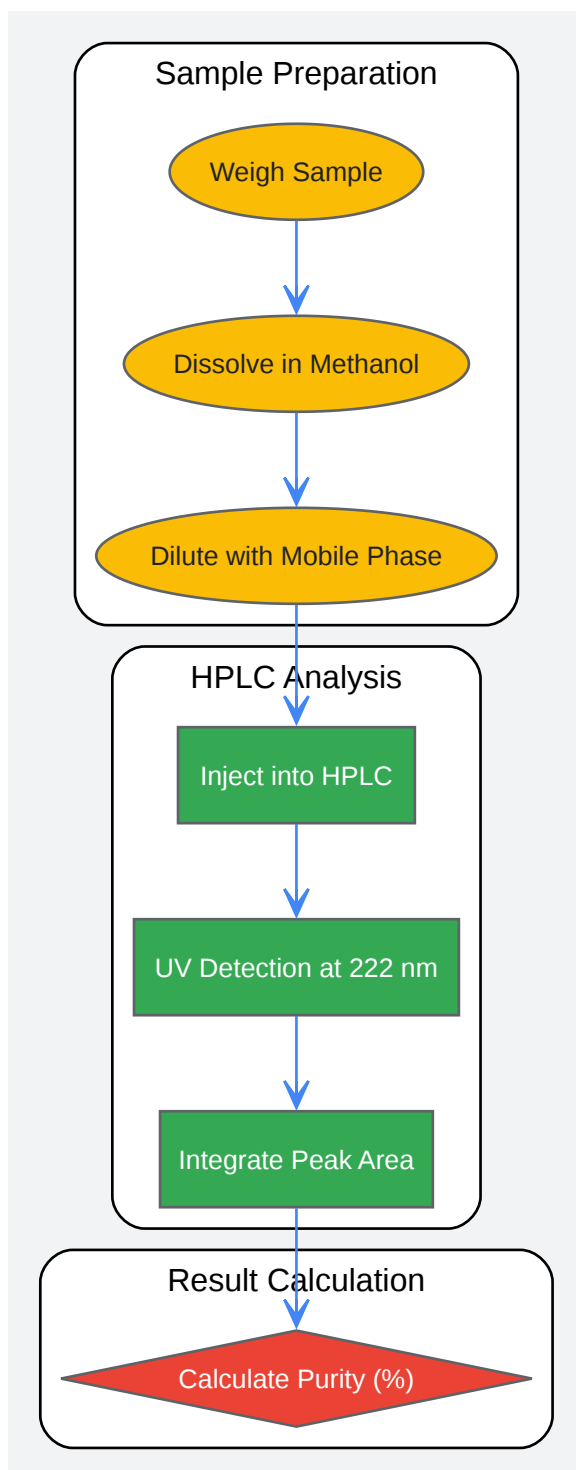


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Metabolic conversion of Famciclovir to its active form and related metabolites.

## Experimental Workflow for Purity Analysis

The following diagram illustrates the workflow for determining the purity of the **Desdiacetyl-8-oxo Famciclovir-d4** reference standard.



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Workflow for the determination of chemical purity by HPLC.

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